

Di-tert-butyl oxalate molecular weight and formula

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Compound of Interest

Compound Name: Di-tert-butyl oxalate

Cat. No.: B1345461

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Technical Summary: Di-tert-butyl Oxalate

This document provides core information regarding the chemical properties of **di-tert-butyl oxalate**, specifically its molecular formula and molecular weight. This information is fundamental for researchers, scientists, and professionals in drug development for accurate stoichiometric calculations, analytical characterization, and experimental design.

Chemical Identity and Molecular Properties

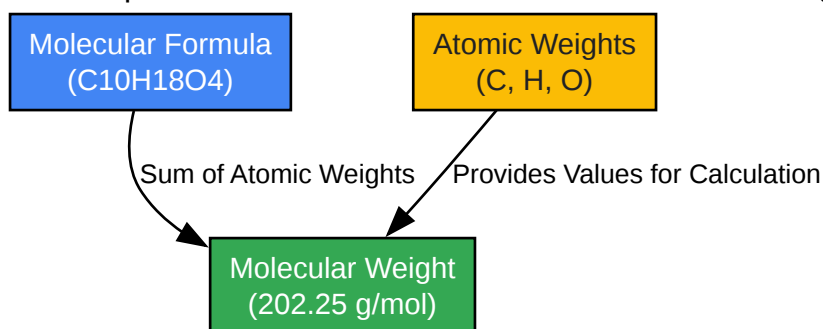
Di-tert-butyl oxalate is an ester of oxalic acid and tert-butanol.^[1] Its chemical structure and composition are well-defined, allowing for precise determination of its molecular formula and weight.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₄	^[2] ^[3] ^[4]
Molecular Weight	202.25 g/mol	^[2] ^[5]
Linear Formula	(CH ₃) ₃ COCOCOOC(CH ₃) ₃	
IUPAC Name	di-tert-butyl oxalate	^[2]
CAS Number	691-64-5	^[2] ^[3] ^[6]

Logical Relationship of Molecular Properties

The diagram below illustrates the direct relationship between the molecular formula and the calculated molecular weight of a chemical compound.

Relationship between Molecular Formula and Molecular Weight



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Caption: Derivation of molecular weight from molecular formula.

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References

- 1. Buy Di-tert-butyl oxalate | 691-64-5 [smolecule.com]
- 2. Di-tert-butyl oxalate | C10H18O4 | CID 69651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. Di-tert-butyl oxalate | C10H18O4 | CID 69651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. GSRS [precision.fda.gov]
- 6. Di-tert-butyl oxalate [oakwoodchemical.com]
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